

Essential Safety and Operational Guide for Handling 4-Bromo-1,3-benzodioxole

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Compound of Interest

Compound Name: 4-Bromo-1,3-benzodioxole

Cat. No.: B1272940

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This guide provides critical safety and logistical information for the handling of **4-Bromo-1,3-benzodioxole**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Chemical Identifier:

- Name: **4-Bromo-1,3-benzodioxole**
- CAS Number: 6698-13-1
- Molecular Formula: $C_7H_5BrO_2$
- Molecular Weight: 201.02 g/mol

Hazard Identification and Classification

4-Bromo-1,3-benzodioxole is classified as a hazardous substance. It is crucial to be aware of its potential health effects:

- Irritant: Causes irritation to the skin, eyes, and respiratory system.^{[1][2][3]}
- Harmful: May be harmful if swallowed, inhaled, or absorbed through the skin.^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-Bromo-1,3-benzodioxole** to minimize exposure risk.

PPE Category	Specification
Eye Protection	Chemical safety goggles are required. In situations with a higher risk of splashing, a face shield should be worn in addition to goggles. [4]
Hand Protection	Wear appropriate chemical-resistant gloves. [1] Nitrile or neoprene gloves are generally recommended for handling halogenated organic compounds. [4] [5] Gloves must be inspected before use and disposed of properly after handling the chemical. [6]
Body Protection	A standard laboratory coat is required. For procedures with a higher risk of splashes or significant exposure, chemical-resistant coveralls or an apron should be worn. [7]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low. [1] If ventilation is inadequate or for high-risk procedures, use a NIOSH-approved respirator with appropriate cartridges. [6]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for safety and compliance.

- Ventilation: Always handle **4-Bromo-1,3-benzodioxole** in a well-ventilated area. A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.[\[1\]](#)
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[1\]](#)

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- **Handling:** Avoid direct contact with the skin and eyes.[1] Prevent the formation of dust and aerosols.[6] Do not eat, drink, or smoke in the handling area.[3]
- **Storage:** Store in a cool, dry, and well-ventilated place.[1] Keep the container tightly closed when not in use.[1][3] Store away from incompatible materials such as oxidizing and reducing agents.[1]
- **Spill:** In the event of a spill, evacuate the area. Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[1] Collect the absorbed material into a suitable, labeled container for disposal.[3]
- **Fire:** Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire involving this chemical.[1][6] Firefighters should wear self-contained breathing apparatus and full protective gear.[1]

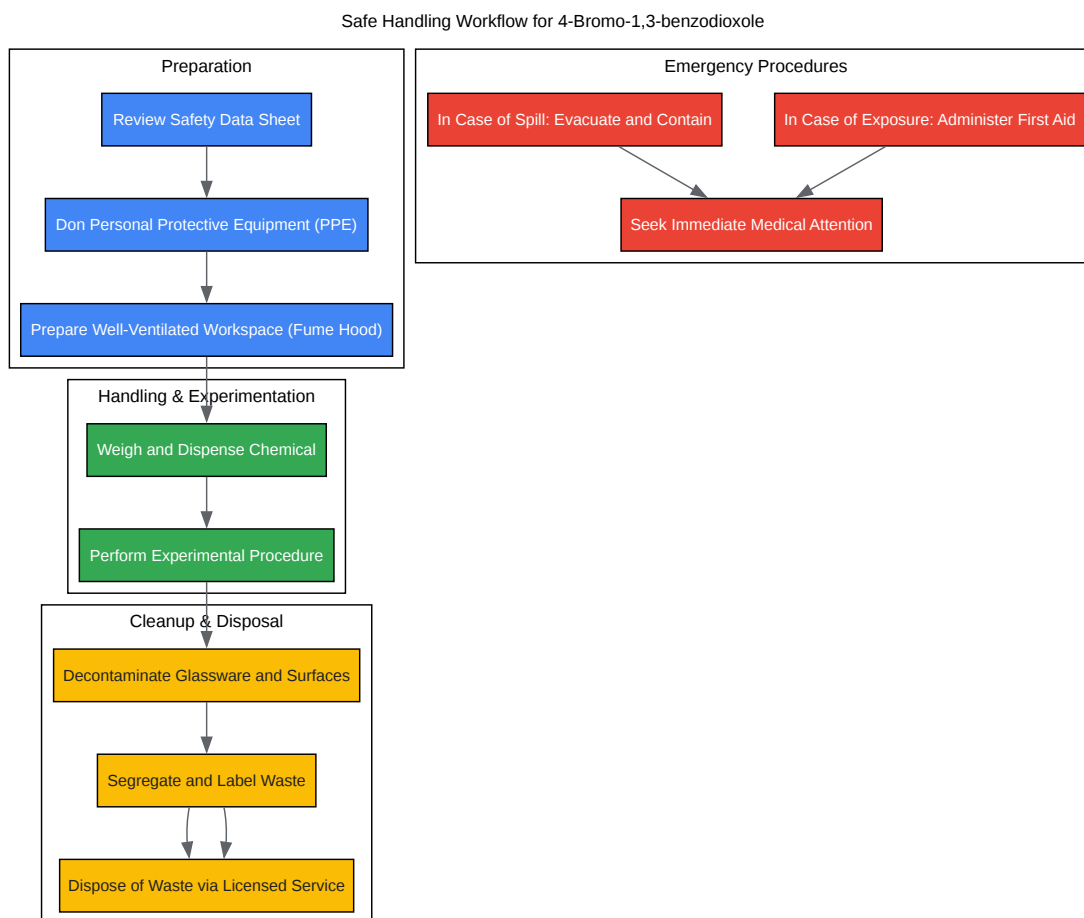
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[1]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
Ingestion	Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Dispose of **4-Bromo-1,3-benzodioxole** and any contaminated materials in accordance with all applicable federal, state, and local regulations.^[1] This typically involves packaging the waste in a labeled, sealed container and arranging for disposal by a licensed professional waste disposal service.^[6]

Quantitative Data Summary

Property	Value
CAS Number	6698-13-1
Molecular Formula	C ₇ H ₅ BrO ₂
Molecular Weight	201.02 g/mol
Appearance	Not specified in provided results.
Boiling Point	Not available ^[1]
Melting Point	Not available ^[1]
Flash Point	Not available ^[1]
Incompatible Materials	Oxidizing agents, reducing agents ^[1]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, hydrogen bromide, bromine ^[1]

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **4-Bromo-1,3-benzodioxole**.

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